

cadmium oxide chemical formula and molar mass

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Compound of Interest

Compound Name: Cadmium oxide

Cat. No.: B075347

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Technical Data Sheet: Cadmium Oxide

Audience: Researchers, scientists, and drug development professionals.

This document provides the fundamental chemical properties of **Cadmium Oxide**, specifically its chemical formula and molar mass.

Chemical Identity

Cadmium oxide is an inorganic compound that presents as a colorless amorphous powder or as brown or red crystals.^{[1][2]} It is a key precursor in the synthesis of other cadmium compounds.^{[1][2]}

Quantitative Data

The essential quantitative information for **Cadmium Oxide** is summarized in the table below.

Parameter	Value	Reference
Chemical Formula	CdO	^{[1][2][3][4][5][6]}
Molar Mass	128.41 g/mol	^{[4][5][7][8]}

Structure and Composition

The chemical formula, CdO, indicates that **cadmium oxide** is composed of one cadmium (Cd) atom and one oxygen (O) atom.[1][3] The molar mass is calculated from the atomic masses of its constituent elements.

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